

A Comparative Guide to N-t-Boc-1-adamantylamine-d15 Reference Material

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Compound of Interest

Compound Name: *N-t-Boc-1-adamantylamine-d15*

Cat. No.: *B1151942*

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For researchers, scientists, and professionals in drug development, the selection of a suitable internal standard is a critical step to ensure the accuracy and reliability of quantitative analytical methods. This guide provides a comparative overview of **N-t-Boc-1-adamantylamine-d15**, a deuterated reference material, against its non-deuterated analog and the parent compound, 1-adamantylamine. This comparison is designed to assist in making an informed decision for its application in various research and development settings.

Product Specifications

The following table summarizes the key specifications for **N-t-Boc-1-adamantylamine-d15** and related compounds based on available data from various suppliers. It is important to note that specific values for purity and isotopic enrichment should be confirmed by consulting the Certificate of Analysis (CoA) from the respective supplier.

Specification	N-t-Boc-1-adamantylamine-d15	N-t-Boc-1-adamantylamine (non-deuterated)	1-Adamantylamine
Chemical Formula	C ₁₅ H ₁₀ D ₁₅ NO ₂	C ₁₅ H ₂₅ NO ₂	C ₁₀ H ₁₇ N
Molecular Weight	266.46 g/mol [1][2]	251.36 g/mol [3]	151.25 g/mol [4][5]
CAS Number	Not consistently available	151476-40-3[1][3]	768-94-5[4][5]
Appearance	White Solid[2]	Not specified	White to off-white crystalline solid
Purity	CoA required	CoA required	97% or >99%[4][5]
Isotopic Enrichment	CoA required	Not applicable	Not applicable
Storage Conditions	2-8°C Refrigerator[2]	Not specified	Room temperature
Melting Point	Not specified	Not specified	206-208 °C[4]
Solubility	Not specified	Not specified	Soluble in 1 M HCl (5%), polar solvents; less soluble in non-polar solvents.

Key Applications

N-t-Boc-1-adamantylamine-d15 serves as an intermediate in the preparation of isotopically labeled Amantadine.[2] In analytical chemistry, it is primarily used as an internal standard for the quantification of N-t-Boc-1-adamantylamine or related compounds by techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). The stable isotope label allows for differentiation from the non-labeled analyte, enabling precise and accurate measurement.

Experimental Protocols

While specific experimental protocols are proprietary to the manufacturers, the following are general methodologies used for the quality control of reference materials like **N-t-Boc-1-adamantylamine-d15**.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

- **Principle:** This technique separates components in a mixture based on their differential distribution between a stationary phase (e.g., a C18 column) and a mobile phase. The purity is determined by comparing the peak area of the main component to the total area of all peaks detected.
- **Instrumentation:** A standard HPLC system equipped with a UV detector is typically used.
- **Methodology:**
 - A calibrated solution of the reference material is prepared in a suitable solvent (e.g., acetonitrile or methanol).
 - The solution is injected into the HPLC system.
 - A gradient or isocratic elution method is employed to separate the main compound from any impurities.
 - The chromatogram is recorded, and the area of each peak is integrated.
 - The chemical purity is calculated as the percentage of the main peak area relative to the sum of all peak areas.

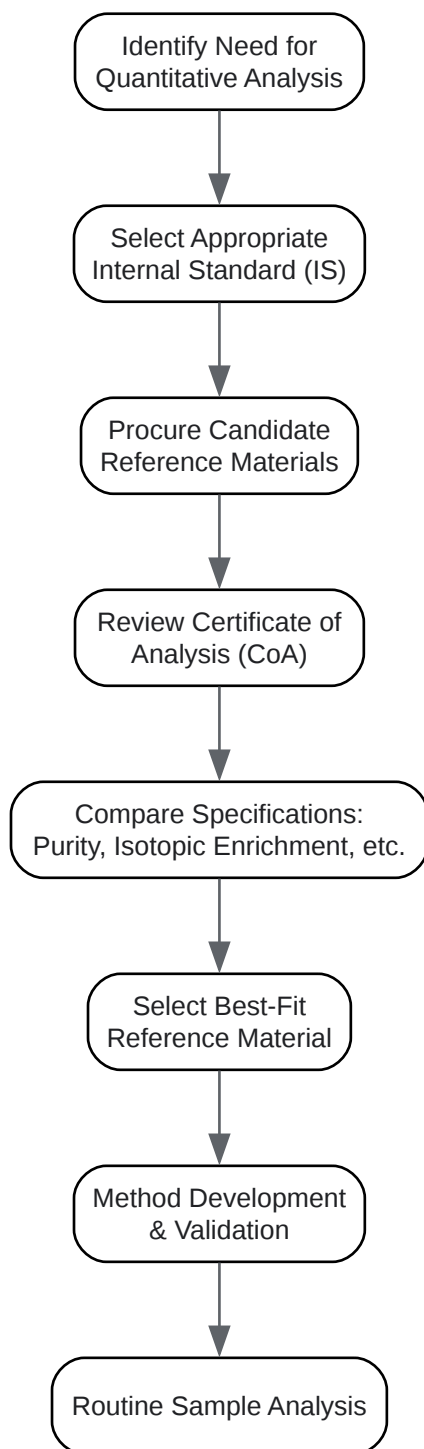
Determination of Isotopic Enrichment by Mass Spectrometry (MS)

- **Principle:** Mass spectrometry measures the mass-to-charge ratio of ions. For a deuterated compound, the mass spectrum will show a characteristic isotopic distribution pattern. The isotopic enrichment is determined by comparing the intensity of the ion corresponding to the deuterated molecule with the intensities of ions corresponding to the non-deuterated and partially deuterated molecules.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., a time-of-flight or quadrupole mass spectrometer) is used.

- Methodology:
 - The sample is introduced into the mass spectrometer, typically after ionization (e.g., by electrospray ionization or electron ionization).
 - The mass spectrum is acquired over a relevant mass range.
 - The relative abundances of the different isotopic peaks are measured.
 - The isotopic enrichment is calculated based on the measured ion intensities.

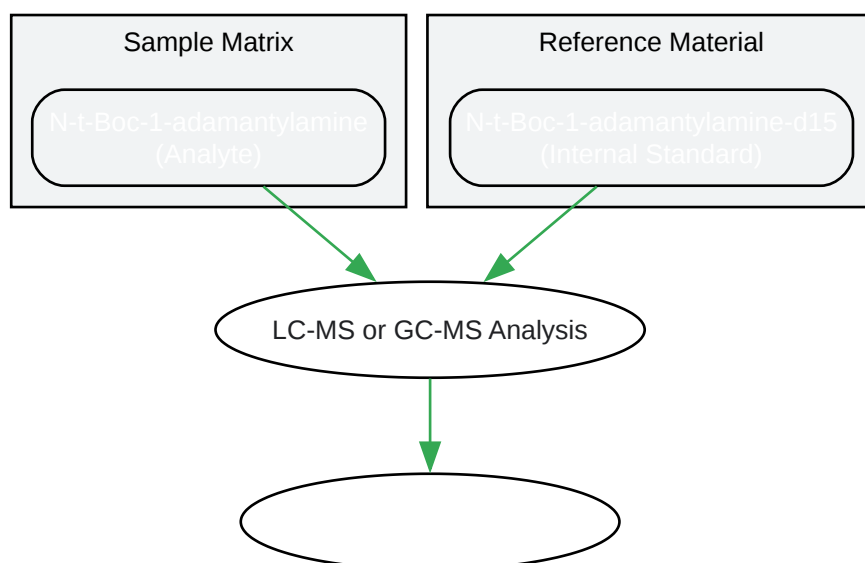
Workflow and Relationships

The selection and application of a deuterated reference material follow a logical workflow and are based on the relationship between the analyte and the internal standard.



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Workflow for Reference Material Selection.



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Analyte-Standard Relationship in Analysis.

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